

An In-Depth Technical Guide to Ethyl 4-Sulfamoylbenzoate: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name: Ethyl 4-sulfamoylbenzoate

CAS No.: 5446-77-5

Cat. No.: B1267895

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 4-sulfamoylbenzoate, a compound of significant interest in medicinal chemistry, represents a key structural motif in the design of various therapeutic agents. Its chemical architecture, featuring a sulfonamide group and an ethyl ester linked to a central benzene ring, provides a versatile scaffold for developing novel pharmaceuticals. The sulfonamide functional group is a well-established pharmacophore, known for its presence in a wide array of drugs with antibacterial, anti-inflammatory, and anticancer properties.^{[1][2][3]} The ethyl ester moiety, in turn, can modulate the compound's solubility and pharmacokinetic profile.

This technical guide offers a comprehensive overview of **ethyl 4-sulfamoylbenzoate**, detailing its molecular and physicochemical properties, a robust synthesis protocol, in-depth spectroscopic characterization, and a discussion of its current and potential applications in drug discovery and development.

Physicochemical Properties and Molecular Structure

A thorough understanding of the fundamental properties of **ethyl 4-sulfamoylbenzoate** is crucial for its effective application in research and development.

Molecular Formula and Weight

The chemical formula for **ethyl 4-sulfamoylbenzoate** is $C_9H_{11}NO_4S$.^[4] This composition gives it a molecular weight of approximately 229.26 g/mol.^[4]

Property	Value	Source
Molecular Formula	$C_9H_{11}NO_4S$	PubChem ^[4]
Molecular Weight	229.26 g/mol	PubChem ^[4]
Appearance	White to off-white solid	N/A
Solubility	Soluble in polar organic solvents	N/A

Structural Representation

The structure of **ethyl 4-sulfamoylbenzoate** is characterized by a para-substituted benzene ring. At one end, an ethyl ester group ($-COOCH_2CH_3$) is attached, while at the opposite end, a sulfonamide group ($-SO_2NH_2$) is present.

Caption: 2D structure of **ethyl 4-sulfamoylbenzoate**.

Synthesis of Ethyl 4-Sulfamoylbenzoate

The synthesis of **ethyl 4-sulfamoylbenzoate** is typically achieved through the esterification of 4-sulfamoylbenzoic acid. The following protocol details a standard laboratory procedure for this synthesis.

Experimental Protocol: Fischer Esterification

This method involves the acid-catalyzed reaction of 4-sulfamoylbenzoic acid with ethanol.

Materials and Reagents:

- 4-Sulfamoylbenzoic acid
- Ethanol (anhydrous)
- Concentrated Sulfuric Acid (H_2SO_4)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Ethyl acetate
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous sodium sulfate (Na_2SO_4)

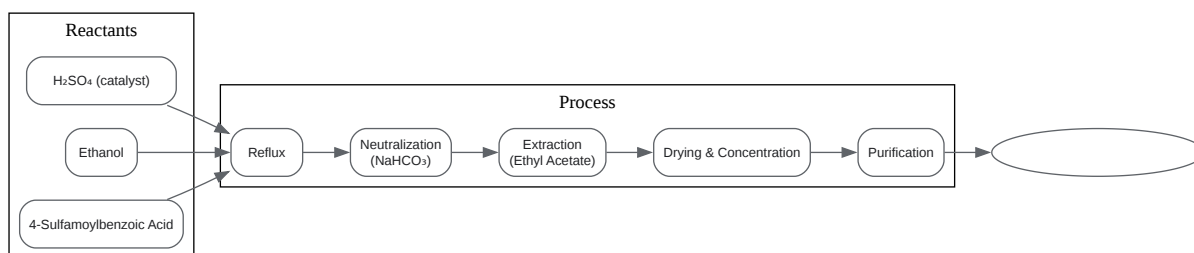
Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a dry round-bottom flask, suspend 4-sulfamoylbenzoic acid in an excess of anhydrous ethanol. Ethanol serves as both a reactant and a solvent.

- **Catalyst Addition:** With continuous stirring, slowly add a catalytic amount of concentrated sulfuric acid to the suspension.
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After completion, cool the mixture to room temperature. Neutralize the excess acid by careful addition of a saturated sodium bicarbonate solution until effervescence ceases.
- **Extraction:** Extract the aqueous mixture with ethyl acetate. Wash the combined organic layers with brine to remove water-soluble impurities.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude product.
- **Purification:** The crude **ethyl 4-sulfamoylbenzoate** can be further purified by recrystallization or column chromatography to yield the final, pure product.



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Caption: Workflow for the synthesis of **ethyl 4-sulfamoylbenzoate**.

Spectroscopic Characterization

The structural elucidation and confirmation of synthesized **ethyl 4-sulfamoylbenzoate** are performed using various spectroscopic techniques.

¹H and ¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is expected to show characteristic signals for the ethyl group (a triplet and a quartet), two distinct signals for the aromatic protons due to the para-substitution pattern, and a broad singlet for the -NH₂ protons of the sulfonamide group.
- ¹³C NMR: The carbon NMR spectrum will display signals for the carbonyl carbon of the ester, the aromatic carbons (with symmetry-dependent equivalences), and the two carbons of the ethyl group. The chemical shifts of the aromatic carbons are influenced by the electron-withdrawing nature of the ester and sulfonamide groups.[5]

Infrared (IR) Spectroscopy

The IR spectrum provides valuable information about the functional groups present in the molecule. Key expected absorption bands include:

- N-H stretching: Two bands in the region of 3300-3500 cm⁻¹ corresponding to the symmetric and asymmetric stretching of the primary amine in the sulfonamide group.
- C=O stretching: A strong absorption band around 1720 cm⁻¹ characteristic of the ester carbonyl group.
- S=O stretching: Two strong absorption bands for the symmetric and asymmetric stretching of the S=O bonds in the sulfonamide group, typically found in the regions of 1350-1300 cm⁻¹ and 1160-1120 cm⁻¹.
- C-O stretching: Bands corresponding to the C-O bonds of the ester group.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound. The molecular ion peak (M⁺) should be observed at m/z corresponding to the molecular weight (229.26). Common fragmentation patterns for ethyl esters involve the loss of

the ethoxy group ($-\text{OCH}_2\text{CH}_3$, 45 Da) or ethylene (C_2H_4 , 28 Da).[6][7] Fragmentation of the sulfonamide moiety can also occur.

Applications in Drug Development and Medicinal Chemistry

The sulfonamide group is a cornerstone in medicinal chemistry, with its derivatives exhibiting a wide range of biological activities.[1][2][3] **Ethyl 4-sulfamoylbenzoate** serves as a valuable intermediate in the synthesis of more complex molecules with therapeutic potential.

Antibacterial and Anti-inflammatory Agents

The sulfonamide core is historically significant for its antibacterial properties.[1][2] While the use of simple sulfonamides as frontline antibiotics has diminished, the scaffold is still incorporated into the design of novel antimicrobial agents. Furthermore, many anti-inflammatory drugs contain a sulfonamide moiety, and derivatives of **ethyl 4-sulfamoylbenzoate** are explored for their potential in this area.[3]

Enzyme Inhibitors

Sulfonamides are known to be effective inhibitors of various enzymes, most notably carbonic anhydrases.[2] This has led to their use in the treatment of glaucoma and certain types of cancer. The structure of **ethyl 4-sulfamoylbenzoate** provides a starting point for the design of specific enzyme inhibitors.

Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling **ethyl 4-sulfamoylbenzoate**.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- **Handling:** Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area, preferably in a fume hood.

- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[\[2\]](#)
- **Disposal:** Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations.

In case of exposure, seek immediate medical attention. For skin contact, wash the affected area with plenty of soap and water. For eye contact, rinse cautiously with water for several minutes. If inhaled, move to fresh air.[\[2\]](#)

Conclusion

Ethyl 4-sulfamoylbenzoate is a compound with significant potential in the field of medicinal chemistry and drug development. Its well-defined structure and versatile functional groups make it an attractive building block for the synthesis of novel therapeutic agents. This guide has provided a comprehensive overview of its fundamental properties, a detailed synthesis protocol, and an analysis of its spectroscopic characteristics and potential applications. By understanding the core principles outlined herein, researchers and scientists can effectively utilize **ethyl 4-sulfamoylbenzoate** in their drug discovery endeavors.

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